

Potential Research Areas for 3-Vinylaniline: An In-depth Technical Guide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 3-Vinylaniline

Cat. No.: B102275

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For Researchers, Scientists, and Drug Development Professionals

Introduction

3-Vinylaniline, a versatile aromatic amine with a reactive vinyl group, presents a compelling scaffold for a multitude of research applications. Its unique bifunctionality allows for both manipulation of the aromatic core and polymerization of the vinyl moiety, opening avenues for the development of novel materials and therapeutics. This technical guide explores promising research areas for **3-vinylaniline**, providing a foundation for its application in drug discovery, materials science, and organic synthesis. We will delve into the synthesis of advanced polymers, the design of novel therapeutic agents, and the construction of functional materials, supported by detailed experimental protocols and characterization data.

Core Properties of 3-Vinylaniline

A thorough understanding of the fundamental properties of **3-vinylaniline** is crucial for its effective utilization in research and development.

| Property | Value | Reference |
|---------------------------------------|--------------------------------------|-----------|
| Molecular Formula | C ₈ H ₉ N | [1][2] |
| Molecular Weight | 119.16 g/mol | [1][2] |
| CAS Number | 15411-43-5 | [1][2] |
| Appearance | Clear, colorless to light yellow oil | |
| Density | 1.051 g/mL at 25 °C | |
| Refractive Index (n _{20/D}) | 1.611 | |
| Boiling Point | Not readily available | |
| Solubility | Soluble in common organic solvents | [3] |
| Storage Conditions | 2-8°C, protected from light | |

I. Advanced Polymer Synthesis and Materials Science

The vinyl group of **3-vinylaniline** serves as a polymerizable handle, enabling the creation of a diverse range of functional polymers. The resulting poly(**3-vinylaniline**) and its copolymers are analogues of the well-studied polyaniline, a conducting polymer with wide-ranging applications. The introduction of substituents on the aniline ring of poly(**3-vinylaniline**) can significantly modulate its electronic, optical, and mechanical properties.[4]

Conducting Polymers and Organic Electronics

Polyaniline is known for its electrical conductivity, which arises from the delocalized π -electron system along its backbone.[5] The conductivity of polyaniline derivatives is highly dependent on the nature and position of substituents on the aromatic ring.[4][6]

Potential Research Directions:

- **Synthesis and Characterization of Substituted Poly(3-vinylaniline):** Investigate the impact of various electron-donating and electron-withdrawing substituents on the conductivity, electrochemical properties, and thermal stability of poly(3-vinylaniline).[4][6]
- **Copolymers for Tunable Properties:** Synthesize copolymers of 3-vinylaniline with other monomers (e.g., styrene, methyl methacrylate) to fine-tune the mechanical, thermal, and optoelectronic properties of the resulting materials for specific applications.[7][8]
- **Applications in Organic Electronics:** Explore the use of poly(3-vinylaniline)-based materials in organic light-emitting diodes (OLEDs), organic field-effect transistors (OFETs), and sensors.[3][9][10] The solubility of these polymers in organic solvents facilitates their processing into thin films for device fabrication.[3]

Functional Hydrogels for Biomedical Applications

The amine functionality of 3-vinylaniline can be leveraged to create cross-linked hydrogels with potential applications in drug delivery and tissue engineering.

Potential Research Directions:

- **Stimuli-Responsive Hydrogels:** Develop hydrogels that respond to changes in pH or temperature by incorporating 3-vinylaniline into the polymer network. The amine groups can be protonated or deprotonated, leading to changes in swelling behavior.
- **Biodegradable Hydrogels:** Synthesize biodegradable hydrogels by copolymerizing 3-vinylaniline with monomers containing cleavable linkages.
- **Drug Delivery Systems:** Investigate the loading and release of therapeutic agents from poly(3-vinylaniline)-based hydrogels. The aromatic rings can interact with hydrophobic drugs, while the amine groups can be used for electrostatic interactions with charged molecules.

II. Drug Discovery and Medicinal Chemistry

The 3-vinylaniline scaffold can be readily modified to generate libraries of novel compounds for biological screening. The vinyl group can participate in various chemical transformations, while the aniline moiety can be functionalized through established methods.

Synthesis of Novel Heterocycles and Bioactive Molecules

The dual functionality of **3-vinylaniline** makes it an excellent starting material for the synthesis of complex molecular architectures with potential therapeutic applications.

Potential Research Directions:

- **Palladium-Catalyzed Cross-Coupling Reactions:** Utilize the vinyl group in Heck and Suzuki coupling reactions to introduce a wide range of substituents, leading to the synthesis of novel stilbene and biaryl derivatives.^[2] These structural motifs are present in many biologically active compounds.
- **Anticancer and Antimicrobial Agents:** Synthesize and evaluate derivatives of **3-vinylaniline** for their potential as anticancer and antimicrobial agents.^{[11][12][13]} The aniline moiety is a common feature in many approved drugs, and its modification can lead to new therapeutic leads. Polyaniline and its composites have also demonstrated antimicrobial properties.^{[14][15][16][17][18]}

Development of Kinase Inhibitors

Many kinase inhibitors feature an aniline or a substituted aniline core. The **3-vinylaniline** scaffold provides a versatile platform for the design and synthesis of novel kinase inhibitors.

Potential Research Directions:

- **Structure-Activity Relationship (SAR) Studies:** Synthesize a library of **3-vinylaniline** derivatives with diverse substituents on the aromatic ring and at the vinyl position to probe the SAR for inhibition of specific kinases.
- **Molecular Modeling:** Employ computational methods to design and predict the binding of **3-vinylaniline** derivatives to the active sites of target kinases.

III. Organic Synthesis and Catalysis

The reactivity of both the vinyl and amine groups of **3-vinylaniline** makes it a valuable building block in organic synthesis.

Asymmetric Synthesis

The development of chiral catalysts for the asymmetric functionalization of the vinyl group of **3-vinyllaniline** can provide access to enantiomerically enriched building blocks for the synthesis of complex molecules.

Potential Research Directions:

- **Asymmetric Hydrogenation:** Investigate the asymmetric hydrogenation of the vinyl group to produce chiral 3-ethylaniline derivatives.
- **Asymmetric Dihydroxylation and Aminohydroxylation:** Explore the asymmetric dihydroxylation and aminohydroxylation of the vinyl group to introduce multiple stereocenters.

Ligand Synthesis for Catalysis

The aniline nitrogen of **3-vinyllaniline** can be incorporated into ligand scaffolds for transition metal catalysis. The vinyl group can be used to immobilize the resulting catalyst on a solid support.

Potential Research Directions:

- **Synthesis of Chiral Ligands:** Design and synthesize chiral ligands derived from **3-vinyllaniline** for use in asymmetric catalysis.
- **Immobilized Catalysts:** Develop recyclable catalysts by attaching **3-vinyllaniline**-based ligands to solid supports via the vinyl group.

Experimental Protocols

Synthesis of 3-Vinyllaniline from 3-Nitrostyrene[2]

Materials:

- 3-Nitrostyrene (starting material)
- Xylene (solvent)

- BINAS (phosphine ligand)
- Sodium hydroxide (NaOH)
- Palladium(II) chloride (PdCl_2)
- Water

Procedure:

- In a 200 mL autoclave, place a degassed solution of 40 mmol of 3-nitrostyrene in 40 mL of xylene.
- Add 2.0 mmol of BINAS (in the form of 11.56 g of an aqueous solution containing 0.173 mol of BINAS/kg of solution).
- Add 1.92 g (48 mmol) of NaOH, 23 mL of H_2O , and 0.8 mmol of PdCl_2 .
- The pH of the reaction mixture should be between 10.0 and 10.5.
- Seal the autoclave and proceed with the reaction under appropriate temperature and pressure conditions (not specified in the provided source).
- After the reaction is complete, cool the autoclave, and carefully vent any excess pressure.
- Work up the reaction mixture to isolate the **3-vinylaniline** product.

General Procedure for Heck Coupling of an Aryl Halide with an Alkene[2]

Materials:

- Aryl halide (e.g., bromobenzene)
- Alkene (e.g., styrene)
- Palladium catalyst (e.g., $\text{Pd}(\text{OAc})_2$, $\text{PdCl}_2(\text{PPh}_3)_2$)

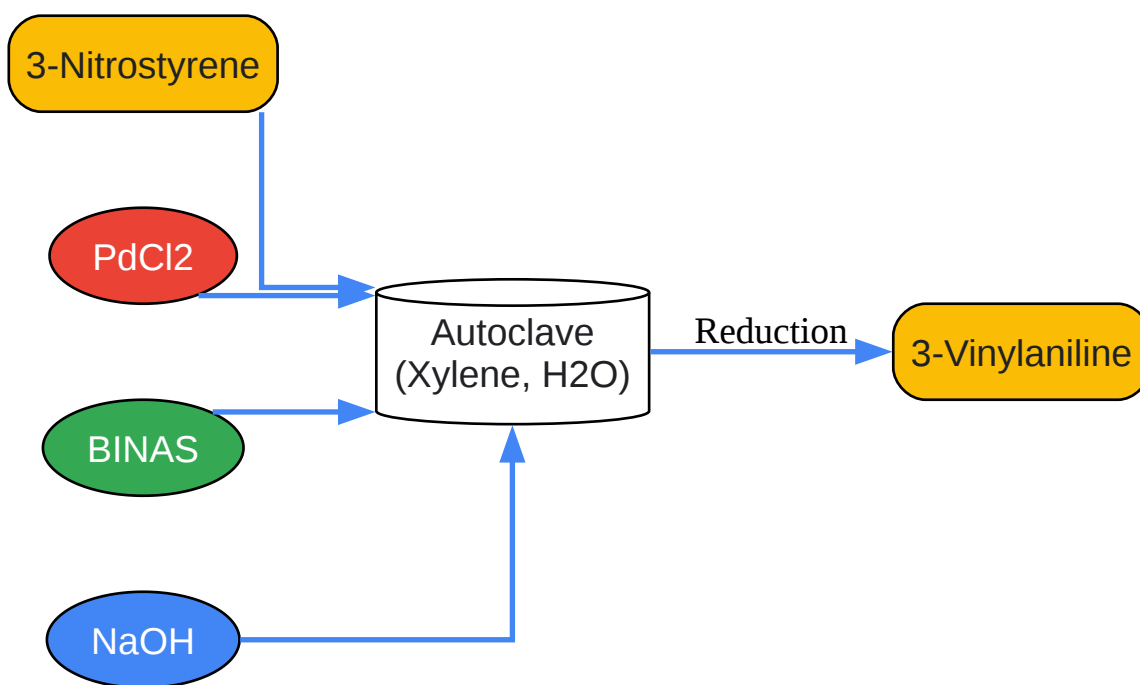
- Base (e.g., Et₃N, K₂CO₃)
- Solvent (e.g., DMF, acetonitrile)

Procedure:

- To a reaction vessel, add the aryl halide, the alkene (typically in slight excess), the palladium catalyst (0.1-5 mol%), and the base (1-2 equivalents).
- Add the solvent and degas the reaction mixture by bubbling with an inert gas (e.g., argon or nitrogen) for 15-30 minutes.
- Heat the reaction mixture to the desired temperature (typically 80-140 °C) and monitor the progress of the reaction by TLC or GC.
- Upon completion, cool the reaction mixture to room temperature.
- Dilute the mixture with a suitable organic solvent and wash with water to remove the base and any inorganic salts.
- Dry the organic layer over an anhydrous drying agent (e.g., MgSO₄ or Na₂SO₄), filter, and concentrate under reduced pressure.
- Purify the crude product by column chromatography or recrystallization.

Visualizations

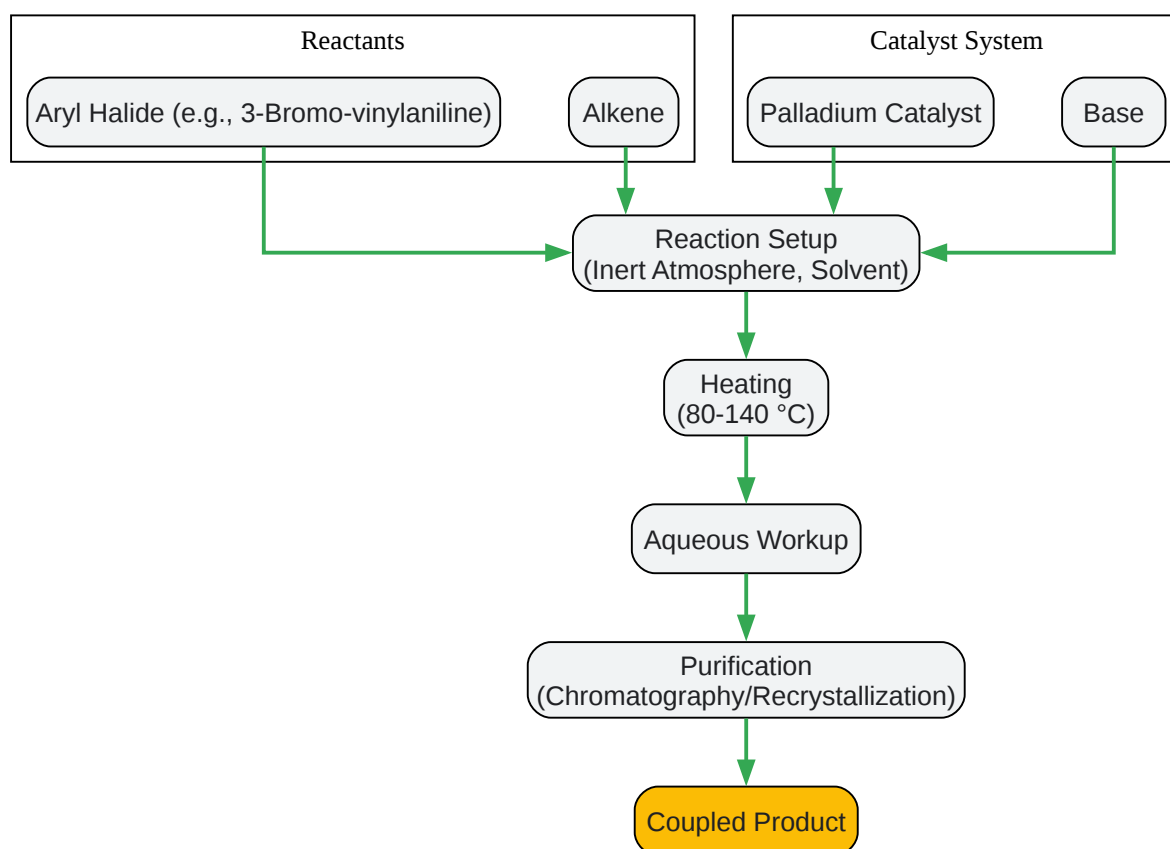
Synthesis of 3-Vinylaniline



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Caption: Synthetic pathway for **3-Vinylaniline** from 3-Nitrostyrene.

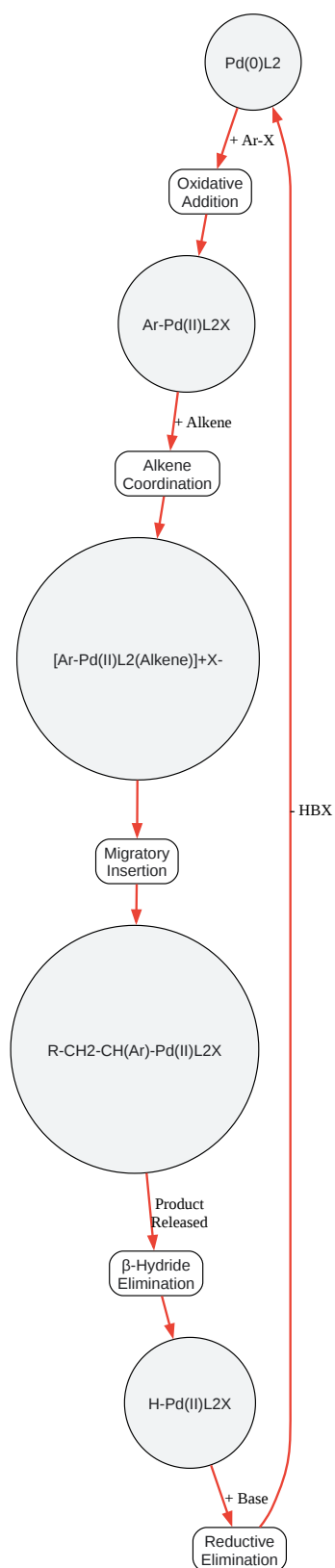
Heck Coupling Reaction Workflow



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Caption: General experimental workflow for a Heck coupling reaction.

Catalytic Cycle of the Heck Reaction



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Caption: The catalytic cycle of the palladium-catalyzed Heck reaction.

Conclusion

3-Vinylaniline is a highly versatile and underexplored building block with significant potential across various scientific disciplines. Its unique combination of a polymerizable vinyl group and a functionalizable aniline ring provides a rich platform for the development of advanced materials with tailored properties and novel therapeutic agents. The research directions outlined in this guide, from conducting polymers and functional hydrogels to the synthesis of bioactive molecules, represent just a fraction of the possibilities. By leveraging the detailed experimental protocols and understanding the fundamental properties of this compound, researchers can unlock the full potential of **3-vinylaniline** and contribute to advancements in materials science, drug discovery, and organic synthesis.

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- To cite this document: BenchChem. [Potential Research Areas for 3-Vinylaniline: An In-depth Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b102275#potential-research-areas-for-3-vinylaniline]

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